

molecular weight and formula of cupric chloride dihydrate

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Compound of Interest

Compound Name: Cupric chloride hydrate

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An In-depth Technical Guide on Cupric Chloride Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental chemical and physical properties of cupric chloride dihydrate, a compound with significant applications in various scientific fields, including as a catalyst in organic synthesis and in medical research.

Chemical Formula and Molecular Weight

Cupric chloride dihydrate, also known as copper(II) chloride dihydrate, is an inorganic compound. Its chemical structure consists of one copper(II) ion (Cu^{2+}), two chloride ions (Cl^-), and two molecules of water of hydration. This composition is represented by the chemical formula $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$.^{[1][2][3]} The elements that constitute the compound are copper, chlorine, hydrogen, and oxygen, which can also be expressed in the molecular formula $\text{Cl}_2\text{CuH}_4\text{O}_2$.^{[4][5]}^[6]

The molecular weight of cupric chloride dihydrate is 170.48 g/mol.^{[1][2][3][4][7]} This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

Quantitative Data Summary

The key quantitative properties of cupric chloride dihydrate are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	$\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$	[1] [2] [3]
Molecular Formula	$\text{Cl}_2\text{CuH}_4\text{O}_2$	[4] [5] [6]
Molecular Weight	170.48 g/mol	[1] [2] [3] [4] [7]
Density	2.51 g/cm ³	[1] [3]
Melting Point	100 °C (decomposes)	[1] [5] [8]
Solubility in Water (25 °C)	75.7 g/100 mL	[1]

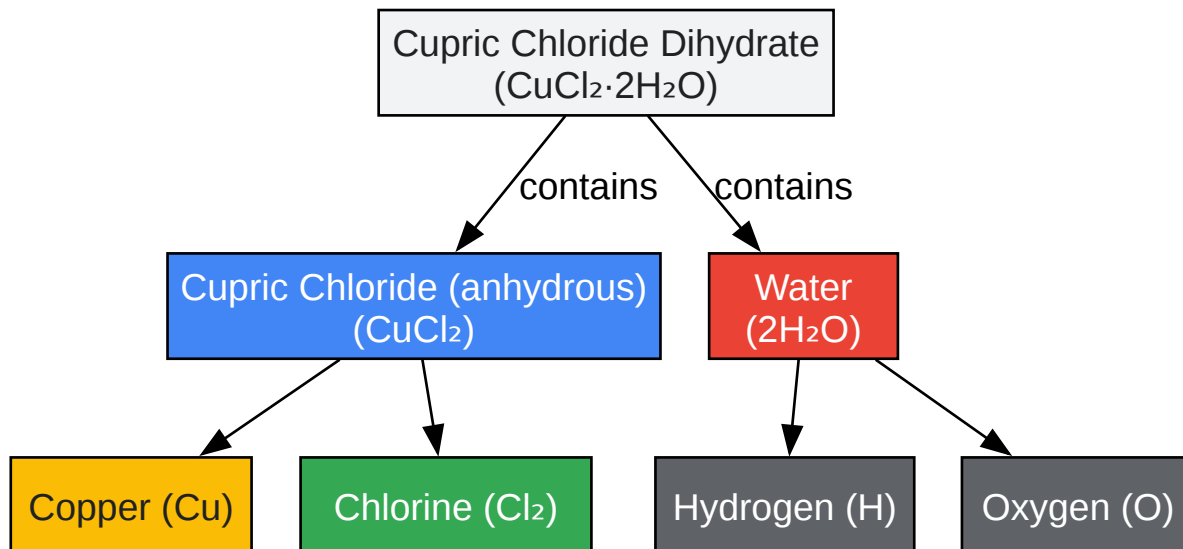
Experimental Protocols

Detailed experimental protocols involving cupric chloride dihydrate are extensive and application-dependent. For instance, in organic synthesis, it is often used as a catalyst. A general procedure for its use in the oxidation of alcohols might involve dissolving the cupric chloride dihydrate in a suitable solvent, such as acetonitrile, followed by the addition of the alcohol substrate and a co-catalyst under specific temperature and atmospheric conditions. For drug development applications, protocols for assessing its biological activity, such as enzyme inhibition assays, would involve preparing stock solutions of the compound and testing its effect on the target enzyme at various concentrations.

Logical Relationship Diagram

The following diagram illustrates the relationship between the constituent parts of cupric chloride dihydrate.

Composition of Cupric Chloride Dihydrate



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Composition of Cupric Chloride Dihydrate

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